

A Comprehensive Technical Guide to the Synthesis and Preparation of Sodium Chromate Decahydrate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Chromic acid, disodium salt, decahydrate*

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This whitepaper provides an in-depth examination of the synthesis of sodium chromate, with a specific focus on the preparation and crystallization of its decahydrate form. The primary industrial method involves the high-temperature oxidative roasting of chromite ore, followed by aqueous leaching and purification. The subsequent crystallization of the decahydrate is a critical step for obtaining a purified, solid form of the compound. This document outlines the detailed experimental protocols, presents key quantitative data in tabular format, and visualizes the process workflows for clarity.

Introduction: The Chemistry of Sodium Chromate

Sodium chromate (Na_2CrO_4) is a yellow, hygroscopic solid that serves as a crucial intermediate in the extraction of chromium from its primary ore, chromite.^{[1][2]} It is the precursor to the majority of chromium compounds and materials, including sodium dichromate and chromium(III) oxide.^[1] Sodium chromate exists in an anhydrous form as well as several hydrated forms, most notably as the tetrahydrate ($\text{Na}_2\text{CrO}_4 \cdot 4\text{H}_2\text{O}$) and the decahydrate ($\text{Na}_2\text{CrO}_4 \cdot 10\text{H}_2\text{O}$).^{[1][3]} The decahydrate form crystallizes from aqueous solutions at temperatures below 20°C.^[1]

Due to its hexavalent chromium content, sodium chromate is a strong oxidizing agent and finds applications as a corrosion inhibitor, a dyeing auxiliary in the textile industry, and an oxidant in organic synthesis.[1] However, its utility is paralleled by its significant toxicity and carcinogenicity, necessitating stringent safety protocols during its handling and synthesis.[1][4][5]

Industrial Synthesis of Sodium Chromate

The large-scale production of sodium chromate is achieved through the alkaline roasting of chromite ore in the presence of air.[1][6] This pyrometallurgical process converts the water-insoluble chromium(III) oxide in the ore into a water-soluble sodium chromate (Cr(VI)) form.

The core chemical reaction is as follows: $2\text{Cr}_2\text{O}_3 + 4\text{Na}_2\text{CO}_3 + 3\text{O}_2 \rightarrow 4\text{Na}_2\text{CrO}_4 + 4\text{CO}_2$ [1]

This process involves several key stages: ore preparation, roasting, leaching, and purification of the resulting sodium chromate solution.

Experimental Protocol: Industrial Production

Objective: To convert chromium from chromite ore into a water-soluble sodium chromate solution.

Materials:

- Comminuted chromite ore (FeCr_2O_4)
- Sodium carbonate (soda ash, Na_2CO_3)
- Refractory diluent (e.g., recycled chromite ore residue, pyrites cinder) (optional)[7]
- Pelleting liquid (e.g., water, aqueous sodium hydroxide)[7][8]

Procedure:

- **Ore Preparation:** Chromite ore is dried and pulverized to a fine powder to maximize the reactive surface area.[7]

- **Mixing:** The powdered ore is mixed with sodium carbonate. The quantity of soda ash is typically 115-200% of the stoichiometric amount required for the conversion.^{[7][8]} A refractory diluent may be added to prevent agglomeration in the kiln.^[7]
- **Pelletization:** The mixture is pelletized using a binding liquid, such as water or a dilute sodium hydroxide solution. Pelleting at temperatures above 36°C can improve the structural strength of the pellets by preventing the formation of sodium carbonate decahydrate, which can weaken the pellets upon drying.^[8]
- **Roasting:** The dried pellets are fed into a rotary kiln and roasted under oxidizing conditions.^[7] The temperature is maintained between 900°C and 1260°C, with a typical target of around 1100°C.^{[1][7]} The availability of oxygen is crucial for the oxidation of Cr³⁺ to Cr⁶⁺.^[6]
- **Leaching:** The roasted pellets (clinker) are cooled, crushed, and then leached with hot water.^{[7][9]} This dissolves the sodium chromate, forming a concentrated aqueous solution often referred to as "yellow liquor."
- **Purification:** The leach liquor, which is typically alkaline, contains various impurities. The solution is purified by neutralizing it with carbon dioxide gas or an acidic chromium-containing solution to precipitate impurities like aluminum, iron, and silicon compounds, which are then removed by filtration.^{[10][11]}

Quantitative Data: Industrial Synthesis

The efficiency of the industrial process depends on several parameters. The table below summarizes typical operational data.

Parameter	Value / Range	Source(s)
Reactant Ratio (Na_2CO_3)	115 - 200% of stoichiometric amount	[7][8]
Roasting Temperature	900 - 1260°C (1100°C typical)	[1][7]
Roasting Time	~90 minutes	[9]
Pelleting Temperature	$\geq 36^\circ\text{C}$ (to avoid $\text{Na}_2\text{CO}_3 \cdot 10\text{H}_2\text{O}$)	[8]
Chromium Conversion Rate	85% - 97.06%	[9][12]
Final Product Purity	> 99.5%	[9]

Preparation of Sodium Chromate Decahydrate

Sodium chromate decahydrate ($\text{Na}_2\text{CrO}_4 \cdot 10\text{H}_2\text{O}$) is prepared by crystallizing a purified, concentrated aqueous solution of sodium chromate. The process leverages the compound's temperature-dependent solubility.

Experimental Protocol: Laboratory Crystallization

Objective: To prepare solid, purified crystals of sodium chromate decahydrate from an aqueous sodium chromate solution.

Materials:

- Anhydrous sodium chromate (Na_2CrO_4) or a concentrated aqueous solution
- Deionized water
- Beakers and Erlenmeyer flasks
- Heating plate with magnetic stirring
- Filtration apparatus (e.g., Büchner funnel, vacuum flask)
- Crystallizing dish

Procedure:

- **Solution Preparation:** Prepare a concentrated solution of sodium chromate by dissolving the anhydrous salt in deionized water with gentle heating and stirring. Aim for a near-saturated solution at a temperature of approximately 30-40°C.
- **Hot Filtration (Optional):** If the initial solution contains any particulate impurities, perform a hot filtration to obtain a clear solution.
- **Crystallization:** Transfer the warm, clear solution to a crystallizing dish. Cover the dish loosely (e.g., with perforated paraffin film) to prevent contamination while allowing for slow evaporation.
- **Cooling:** Allow the solution to cool slowly to room temperature, and then transfer it to a refrigerator or a cold bath maintained at a temperature below 20°C. The formation of yellow, needle-like crystals of sodium chromate decahydrate will occur as the solution cools and becomes supersaturated. Isothermal evaporation of the solvent is also an effective method for crystal growth.^[13]
- **Crystal Isolation:** Once a significant crop of crystals has formed, isolate them from the mother liquor by vacuum filtration using a Büchner funnel.
- **Washing:** Wash the crystals sparingly with a small amount of ice-cold deionized water to remove any residual mother liquor.
- **Drying:** Dry the crystals by pressing them between filter papers or by placing them in a desiccator. Avoid heating, as the decahydrate will lose its water of hydration. The melting/decomposition point of the decahydrate is approximately 20°C.^[1]

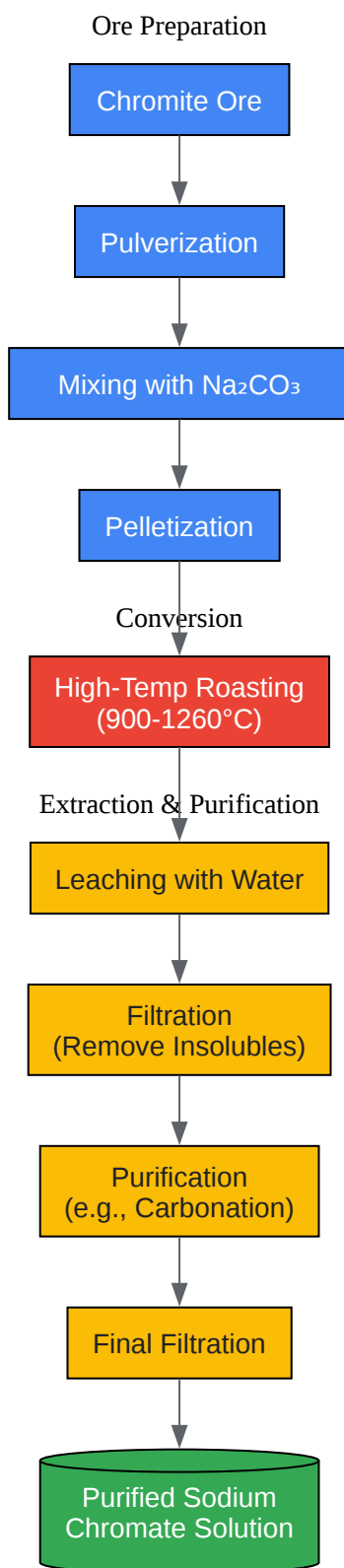
Physicochemical Data

The properties of sodium chromate and its common hydrates are crucial for their synthesis and application.

Property	Sodium Chromate (Anhydrous)	Sodium Chromate Tetrahydrate	Sodium Chromate Decahydrate
Formula	Na_2CrO_4	$\text{Na}_2\text{CrO}_4 \cdot 4\text{H}_2\text{O}$	$\text{Na}_2\text{CrO}_4 \cdot 10\text{H}_2\text{O}$
Molar Mass	161.97 g/mol [1]	234.03 g/mol [3]	342.15 g/mol
Appearance	Yellow crystals[1]	Yellow crystals[3]	Yellow crystals
Density	2.698 g/cm ³ [1]	2.723 g/mL (as 4-hydrate)[3]	1.48 g/cm ³
Melting Point	792 °C[1]	N/A	~20 °C (decomposes) [1]
Solubility in Water	84.5 g/100 mL at 25°C[1]	Soluble	Soluble

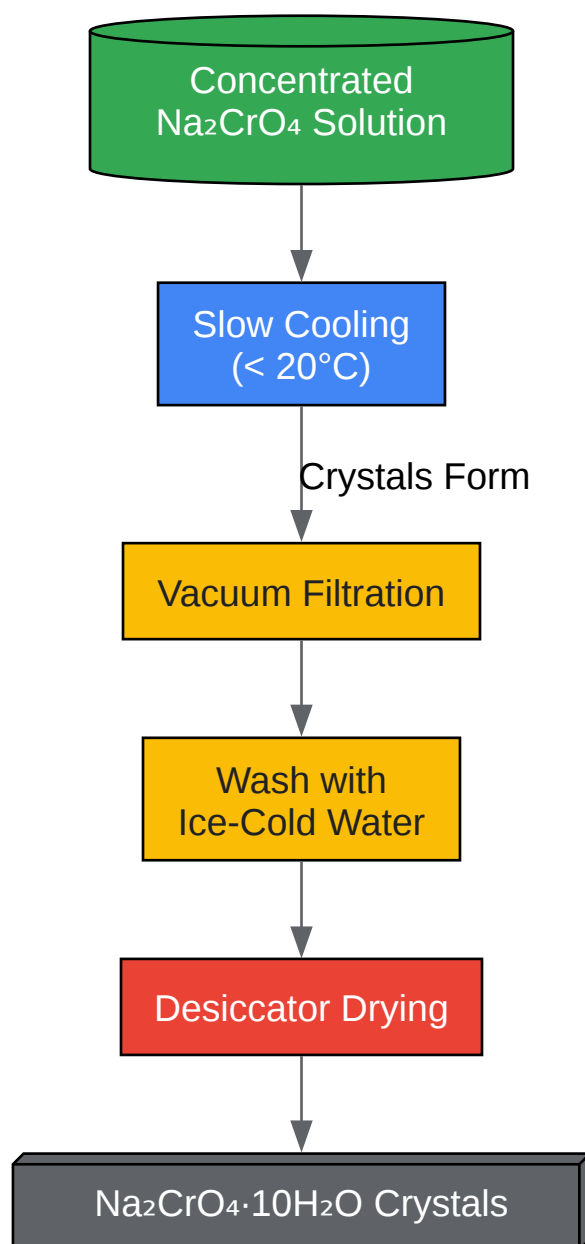
Process Visualizations

The following diagrams illustrate the key workflows for the synthesis and preparation of sodium chromate decahydrate.



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Caption: Industrial workflow for producing aqueous sodium chromate.



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Caption: Laboratory workflow for crystallizing sodium chromate decahydrate.

Safety and Handling

All hexavalent chromium compounds, including sodium chromate and its hydrates, are highly toxic, corrosive, and carcinogenic.[1][4] Exposure can cause severe eye damage, skin burns, allergic reactions, and heritable genetic damage.[1][4][5]

- Personal Protective Equipment (PPE): Always wear chemical-resistant gloves, splash goggles, a face shield, and a lab coat. When handling powders, use a NIOSH-approved respirator to prevent inhalation.[3][4]
- Engineering Controls: Handle in a well-ventilated area, preferably within a chemical fume hood, to keep airborne concentrations below exposure limits.[3][14]
- Handling: Avoid contact with skin, eyes, and clothing.[4] Do not eat, drink, or smoke in the handling area. Wash hands thoroughly after handling.[14]
- Storage: Store in a cool, dry, well-ventilated, and locked area away from incompatible materials. Keep containers tightly sealed.[3][4]
- First Aid:
 - Skin: Immediately flush with excess water for at least 15 minutes while removing contaminated clothing.[3]
 - Eyes: Immediately flush with excess water for 15 minutes, lifting eyelids occasionally.[3]
 - Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[15]
 - Inhalation: Move to fresh air. If not breathing, give artificial respiration.[3]
- Spills and Disposal: Isolate the hazard area. Sweep up spilled solid material, place it in a sealed container, and dispose of it as hazardous waste in accordance with local regulations.[3][15]

Conclusion

The synthesis of sodium chromate via the oxidative roasting of chromite ore is a well-established industrial process that forms the foundation of chromium chemical manufacturing. The subsequent preparation of sodium chromate decahydrate is achieved through controlled crystallization from an aqueous solution, a process governed by the compound's solubility characteristics. This guide provides the necessary technical details, quantitative data, and safety protocols to assist researchers and professionals in understanding and safely handling

these materials. The extreme toxicity of hexavalent chromium compounds cannot be overstated, and all procedures must be conducted with the utmost care and appropriate safety measures.

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Synthesis and Preparation of Sodium Chromate Decahydrate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b078661#synthesis-and-preparation-of-sodium-chromate-decahydrate>]

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